

# Proper storage and handling of (Bromomethyl)cyclopentane

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## Compound of Interest

Compound Name: (Bromomethyl)cyclopentane

Cat. No.: B151954

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## Technical Support Center: (Bromomethyl)cyclopentane

This guide provides essential information for researchers, scientists, and drug development professionals on the proper storage, handling, and troubleshooting of **(Bromomethyl)cyclopentane** (CAS: 3814-30-0).

## Frequently Asked Questions (FAQs)

### Section 1: General Information & Properties

**Q1: What is (Bromomethyl)cyclopentane?**

**(Bromomethyl)cyclopentane** is an organic compound consisting of a cyclopentane ring substituted with a bromomethyl group.<sup>[1]</sup> It is a colorless to pale yellow liquid at room temperature.<sup>[1][2]</sup> This compound serves as a versatile building block and a key intermediate in organic synthesis, particularly for constructing complex Active Pharmaceutical Ingredients (APIs).<sup>[1][3]</sup> Its reactivity is centered around the bromomethyl group, which readily participates in nucleophilic substitution reactions.<sup>[4][5]</sup>

**Q2: What are the key physical and chemical properties of (Bromomethyl)cyclopentane?**

The table below summarizes the key properties of **(Bromomethyl)cyclopentane**.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>11</sub> Br	[5][6][7]
Molecular Weight	163.06 g/mol	[6][7][8]
Appearance	Colorless to light yellow liquid	[1][2][9]
Boiling Point	163°C (at 760 mmHg); 76-77°C (at 26 mmHg)	[3][10]
Melting Point	-66°C	[3]
Density	~1.271 - 1.326 g/cm <sup>3</sup>	[2][3]
Flash Point	~57 - 59°C	[2][3][10]
Solubility	Sparingly soluble in water; Soluble in organic solvents like ethanol and ether.	[3][5]

## Section 2: Safe Handling and Personal Protection

Q3: What are the primary hazards associated with **(Bromomethyl)cyclopentane**?

**(Bromomethyl)cyclopentane** is a hazardous chemical that requires careful handling.[5] It is a flammable liquid and vapor.[3][7] Acute exposure can cause irritation to the eyes, skin, and respiratory tract.[3][5] The compound is also classified as toxic or harmful if swallowed.[6][7]

Hazard Class	GHS Hazard Code	Description	Source(s)
Flammable Liquid	H226	Flammable liquid and vapor	[7][9]
Acute Toxicity, Oral	H301 / H302	Toxic or harmful if swallowed	[7]
Acute Toxicity, Dermal	H312	Harmful in contact with skin	[7]
Skin Irritation	H315	Causes skin irritation	[7]
Eye Irritation	H319	Causes serious eye irritation	[7]
Acute Toxicity, Inhalation	H332	Harmful if inhaled	[7]

Q4: What personal protective equipment (PPE) should be worn when handling this chemical?

To minimize risk of exposure, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[10][11]
- Hand Protection: Wear appropriate chemical-resistant gloves.
- Skin and Body Protection: A lab coat is required. For larger quantities or in case of potential splashing, additional protective clothing should be worn to prevent skin exposure.[10]
- Respiratory Protection: All handling should be done in a well-ventilated area, preferably within a chemical fume hood.[5][12] If exposure limits may be exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[10]

Q5: What are the essential steps for safely handling **(Bromomethyl)cyclopentane** in a laboratory setting?

Adherence to a strict experimental protocol is crucial for safety.

## Experimental Protocol: Safe Handling

- Preparation: Before starting, ensure an eyewash station and safety shower are nearby and accessible.[\[10\]](#) Read the Safety Data Sheet (SDS) thoroughly.
- Ventilation: Conduct all work in a certified chemical fume hood to avoid inhalation of vapors.[\[5\]](#)[\[12\]](#)
- Ignition Sources: This is a flammable liquid.[\[10\]](#) Keep it away from all sources of ignition, including heat, sparks, open flames, and hot surfaces.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Grounding: Ground and bond containers when transferring material to prevent static discharge.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Tools: Use only non-sparking tools during transfer and handling.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Personal Contact: Avoid all personal contact, including inhalation and contact with skin and eyes.[\[12\]](#)
- After Handling: Wash hands and any exposed skin thoroughly after handling.[\[10\]](#)

## Q6: What should I do in case of accidental exposure?

Immediate action is critical in case of an accident.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.[\[10\]](#)[\[11\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Seek medical attention if irritation occurs.[\[10\]](#)
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult or if you feel unwell, call a poison center or doctor.[\[10\]](#)
- Ingestion: If swallowed, seek medical advice immediately and show the container or label whenever possible.[\[3\]](#) Do NOT induce vomiting.[\[11\]](#)

## Section 3: Storage and Stability

**Q7: What are the correct procedures for storing **(Bromomethyl)cyclopentane**?**

Proper storage is essential to maintain the chemical's integrity and for safety.

Parameter	Recommendation	Source(s)
Location	Store in a cool, dry, and well-ventilated area.	[5][9][12]
Temperature	Room temperature is acceptable, but a cool (<15°C) and dark place is recommended for optimal stability.	[3][9]
Container	Keep container tightly closed.	[9][10][11]
Container Material	Use compatible materials such as glass or stainless steel.	[5]
Atmosphere	For long-term storage, consider an inert atmosphere.	[3]
Segregation	Store away from incompatible materials.	[5][12]

**Q8: Which materials are incompatible with **(Bromomethyl)cyclopentane**?**

To prevent hazardous reactions, **(Bromomethyl)cyclopentane** should be stored separately from:

- Strong bases[5][11]
- Nucleophiles[5]
- Strong oxidizing agents[11]
- Reducing agents[5]

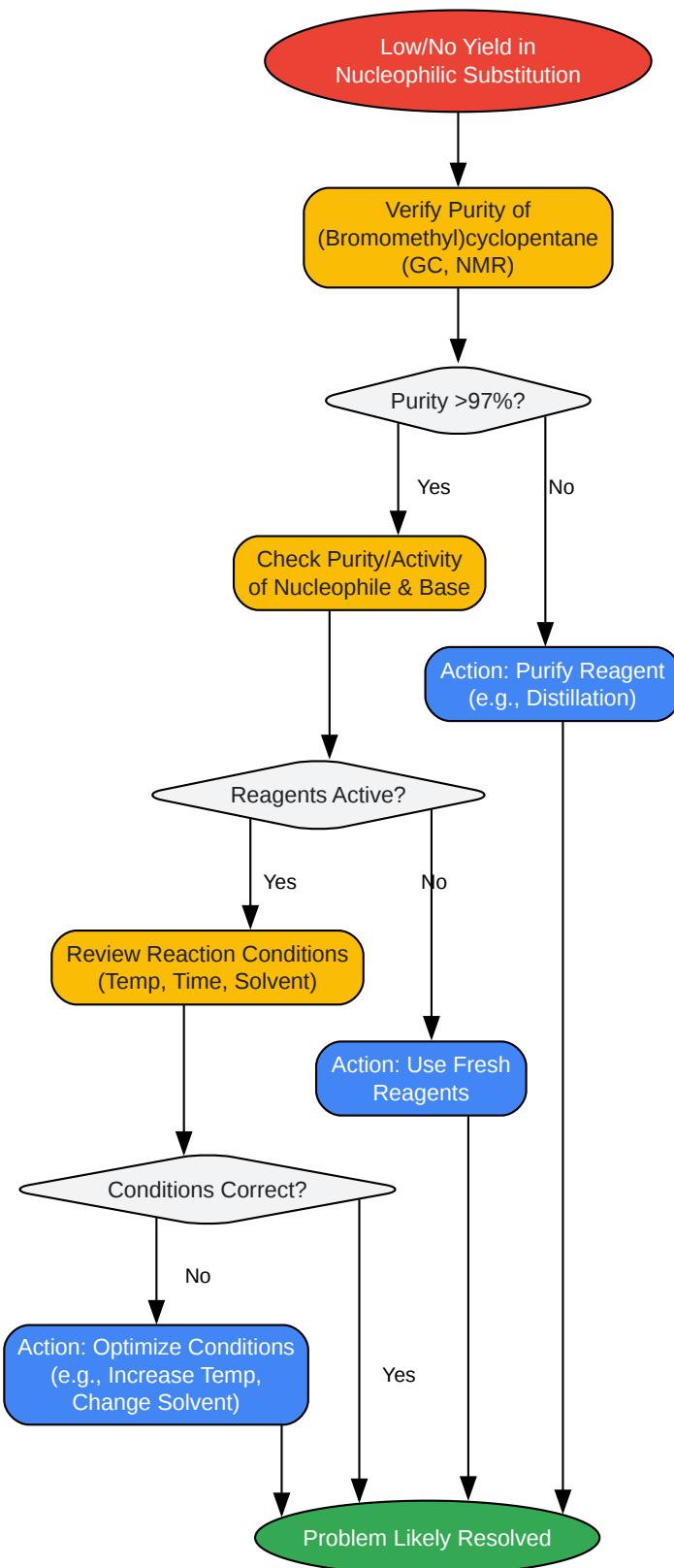
**Q9: My **(Bromomethyl)cyclopentane** has turned a pale yellow. Is it still usable?**

The product is often described as a colorless to pale yellow liquid.[\[1\]](#)[\[2\]](#) A slight yellow color does not necessarily indicate significant degradation. However, for sensitive pharmaceutical applications where high purity is critical, discoloration could be a sign of impurity formation.[\[1\]](#) It is recommended to verify the purity using an appropriate analytical method (e.g., GC, NMR) before use in a critical reaction step.

## Section 4: Experimental Troubleshooting

Q10: My nucleophilic substitution reaction with **(Bromomethyl)cyclopentane** is not proceeding or is giving a low yield. What are the common causes?

Several factors can affect the outcome of a reaction involving **(Bromomethyl)cyclopentane**. The troubleshooting workflow below can help identify the issue. Common problems include reagent purity, reaction conditions, and the inherent reactivity of the substrates. For alkyl halides, the order of reactivity in  $S_N2$  reactions is generally primary > secondary > tertiary.[\[13\]](#)

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Caption: Troubleshooting workflow for low-yield reactions.

Q11: I am observing unexpected side products in my reaction. What could be the reason?

The presence of impurities in the starting material is a common cause of unexpected side products, which can lead to significant deviations in reaction outcomes, especially in drug development.<sup>[1]</sup> Another possibility is competing reaction pathways. While

**(Bromomethyl)cyclopentane** is a primary halide favoring S<sub>N</sub>2 reactions, elimination reactions can sometimes occur, particularly with sterically hindered or strong bases at elevated temperatures. Review your reaction conditions and consider purifying the starting material.

Q12: How can I confirm the purity of my **(Bromomethyl)cyclopentane** before use?

Experimental Protocol: Purity Verification

- Gas Chromatography (GC): This is an excellent method to determine the percentage purity of the compound. A pure sample should show a single major peak. The TCI America product specification, for example, lists a purity of >98.0% by GC.<sup>[9]</sup>
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR can confirm the chemical structure and detect organic impurities. The spectrum should be clean and match the expected structure of **(Bromomethyl)cyclopentane**.
- Appearance: Visually inspect the liquid. While not a quantitative measure, a clear, colorless appearance is a good initial indicator of purity.<sup>[2][9]</sup> Significant discoloration may warrant further analytical checks.

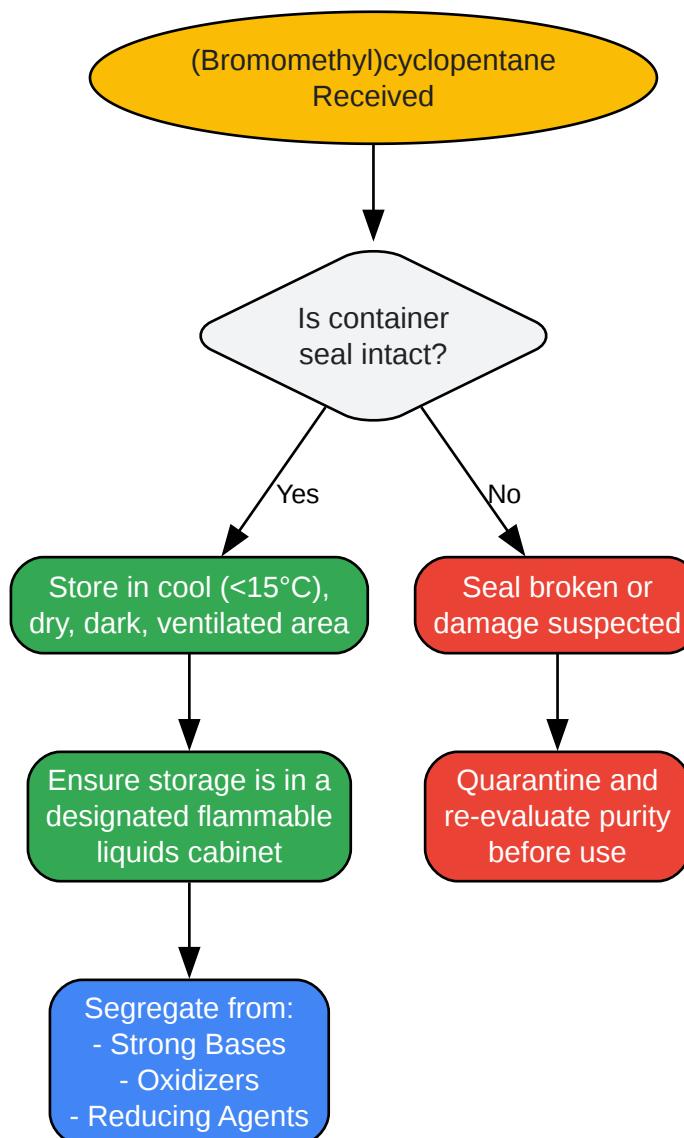
## Section 5: Disposal

Q13: How should I properly dispose of waste **(Bromomethyl)cyclopentane** and contaminated materials?

**(Bromomethyl)cyclopentane** and its containers must be disposed of as hazardous waste.<sup>[12]</sup>

- Chemical Waste: Consult local, regional, or national waste management authorities for disposal guidelines. Options may include incineration in a licensed facility after admixture with a suitable combustible material or burial in a specifically licensed landfill.<sup>[12]</sup>

- Contaminated Materials: Absorbent materials, empty containers, and used PPE should be collected in suitable, closed containers for disposal.[10]
- Empty Containers: Do not cut, drill, grind, or weld on or near containers, even empty ones, as they may contain explosive vapors.[12] Observe all label safeguards until containers are properly cleaned or destroyed.[12]



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Caption: Decision tree for proper storage upon receipt.

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